

Application Notes and Protocols for Determining Annulene Aromaticity using NMR Spectroscopy

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Compound of Interest

Compound Name: [22]Annulene

CAS No.: 3227-79-0

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Introduction

Aromaticity is a fundamental concept in chemistry, crucial for understanding the stability, reactivity, and electronic properties of cyclic molecules. In drug development, the presence of aromatic moieties can significantly influence a molecule's binding affinity, metabolic stability, and pharmacokinetic profile. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful and widely used experimental technique to assess the aromaticity of annulenes, which are monocyclic hydrocarbons with alternating single and double bonds. This document provides detailed application notes and protocols for utilizing ^1H and ^{13}C NMR spectroscopy, along with computational methods like Nucleus-Independent Chemical Shift (NICS), to determine the aromaticity of annulenes.

Theoretical Background: Ring Currents and Chemical Shifts

The determination of annulene aromaticity by NMR is primarily based on the concept of magnetically induced ring currents.

- **Aromatic Compounds (Diatropic Ring Current):** In the presence of an external magnetic field (B_0), the delocalized π -electrons in an aromatic annulene (satisfying Hückel's $4n+2$ π -electron rule) circulate, inducing a diatropic ring current. This current generates an induced magnetic field that opposes the external field inside the ring and reinforces it outside the ring.
[1] Consequently:
 - Outer protons are deshielded and resonate at a higher chemical shift (downfield).
 - Inner protons are strongly shielded and resonate at a much lower chemical shift (upfield), often at negative ppm values.[1]
- **Antiaromatic Compounds (Paratropic Ring Current):** In antiaromatic annulenes (with $4n$ π -electrons), the circulation of π -electrons induces a paratropic ring current.[1] This results in an induced magnetic field that reinforces the external field inside the ring and opposes it outside. The effect on proton chemical shifts is the opposite of that in aromatic systems:[1]
 - Outer protons are shielded (upfield shift).
 - Inner protons are deshielded (downfield shift).
- **Non-aromatic Compounds:** Non-aromatic annulenes, which are typically non-planar to avoid the destabilization of antiaromaticity, do not sustain a significant ring current. Their vinylic protons exhibit chemical shifts in the typical olefinic region (around 5-6 ppm).

Data Presentation: ^1H and ^{13}C NMR Chemical Shifts of Annulenes

The following table summarizes representative ^1H and ^{13}C NMR chemical shift data for various annulenes, illustrating the effects of aromaticity and anti-aromaticity.

Annulene	π -Electrons	Aromaticity	Proton Type	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)
[2]Annulene (Benzene)	6	Aromatic	Outer	7.3	128.7
[3]Annulene	14	Aromatic	Outer	7.78	~127-130
Inner	-0.61	~121-125			
[4]Annulene	18	Aromatic	Outer	9.28	127.9
Inner	-2.99	122.2			
[5]Annulene	16	Antiaromatic	Outer	5.28	~129
Inner	10.35	~126			
[4]Annulene Dianion	20	Antiaromatic	Outer	-1.13	Not readily available
Inner	20.8, 29.5	Not readily available			

Experimental Protocols

Protocol for NMR Sample Preparation

Objective: To prepare a high-quality NMR sample of an annulene for aromaticity determination, ensuring sample stability and optimal spectral resolution.

Materials:

- Annulene sample (5-25 mg for ^1H NMR, 50-100 mg for ^{13}C NMR)
- High-quality 5 mm NMR tubes
- Deuterated solvent (e.g., THF- d_8 , CDCl_3 , Benzene- d_6). The choice of solvent is critical, especially for low-temperature studies.

- Pasteur pipettes and glass wool
- Vials for sample dissolution
- Internal standard (e.g., Tetramethylsilane - TMS), if required.

Procedure:

- **Solvent Selection:** Choose a deuterated solvent in which the annulene is soluble and stable. For low-temperature experiments, ensure the solvent's freezing point is below the target temperature. THF- d_8 is commonly used for studying annulene ions.
- **Sample Dissolution:** In a clean, dry vial, dissolve the annulene sample in the appropriate volume of deuterated solvent (typically 0.6-0.7 mL).
- **Filtration:** To remove any particulate matter that can degrade spectral resolution, filter the sample solution through a small plug of glass wool packed into a Pasteur pipette directly into the NMR tube.
- **Concentration:** The concentration should be sufficient for a good signal-to-noise ratio. For 1H NMR, a concentration of 10-20 mg/mL is generally adequate. For the less sensitive ^{13}C NMR, a higher concentration (up to 100 mg/mL) may be necessary.
- **Capping and Labeling:** Securely cap the NMR tube to prevent solvent evaporation and contamination. Label the tube clearly.
- **Low-Temperature Sample Preparation:** For unstable or fluxional annulenes like[4]annulene, low-temperature NMR is often required to observe distinct signals for the inner and outer protons.
 - Prepare the sample at room temperature as described above.
 - Pre-cool the NMR probe to the desired temperature before inserting the sample.
 - Allow the sample to thermally equilibrate in the probe for at least 5-10 minutes before starting the acquisition.

Protocol for NMR Data Acquisition

Objective: To acquire high-quality ^1H and ^{13}C NMR spectra suitable for the analysis of annulene aromaticity.

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better spectral dispersion.

^1H NMR Acquisition Parameters:

- **Pulse Sequence:** A standard single-pulse experiment (e.g., 'zg' in Bruker TopSpin) is typically sufficient.
- **Spectral Width (SW):** A wide spectral width is crucial to encompass the potentially large chemical shift range of annulenes, especially the upfield-shifted inner protons and downfield-shifted protons of antiaromatic species. A range of -5 to 15 ppm is a good starting point and can be adjusted as needed.
- **Acquisition Time (AQ):** A relatively long acquisition time (2-4 seconds) is recommended to ensure good digital resolution.
- **Relaxation Delay (D1):** A relaxation delay of 1-2 seconds is generally adequate for qualitative analysis. For quantitative measurements, a longer delay (5 times the longest T_1) is necessary.
- **Number of Scans (NS):** This will depend on the sample concentration. For a moderately concentrated sample, 16 to 64 scans should provide a good signal-to-noise ratio.
- **Temperature:** For fluxional or unstable annulenes, data should be acquired at low temperatures (e.g., -60 °C for [4]annulene in THF-d_8) to resolve the inner and outer proton signals.

^{13}C NMR Acquisition Parameters:

- **Pulse Sequence:** A standard proton-decoupled ^{13}C experiment (e.g., 'zgpg30' in Bruker TopSpin) is commonly used.

- Spectral Width (SW): A typical spectral width for ^{13}C NMR (e.g., 0 to 220 ppm) is usually sufficient.
- Acquisition Time (AQ): An acquisition time of 1-2 seconds is standard.
- Relaxation Delay (D1): A relaxation delay of 2 seconds is a good starting point.
- Number of Scans (NS): Due to the low natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans (several hundred to thousands) will be required depending on the sample concentration.

Computational Protocol: Nucleus-Independent Chemical Shift (NICS)

NICS is a computational method that provides a quantitative measure of aromaticity by calculating the magnetic shielding at the center of a ring (or at a point above the ring). A negative NICS value indicates aromaticity (shielding), while a positive value indicates anti-aromaticity (deshielding).

Software: Gaussian 16 or other quantum chemistry software packages.

Protocol for NICS(0) and NICS(1) Calculation using Gaussian:

- Geometry Optimization:
 - First, perform a geometry optimization of the annulene molecule at a suitable level of theory and basis set (e.g., B3LYP/6-311+G(d,p)).
 - Verify that the optimized structure corresponds to a true minimum by performing a frequency calculation (no imaginary frequencies).
- NICS Calculation Setup:
 - Use the optimized coordinates from the previous step.
 - To calculate NICS, a "ghost" atom (Bq) is placed at the geometric center of the ring for NICS(0), and 1 Å above the ring center for NICS(1). The ghost atom has no electrons or

nuclear charge but serves as a point to calculate the magnetic shielding.

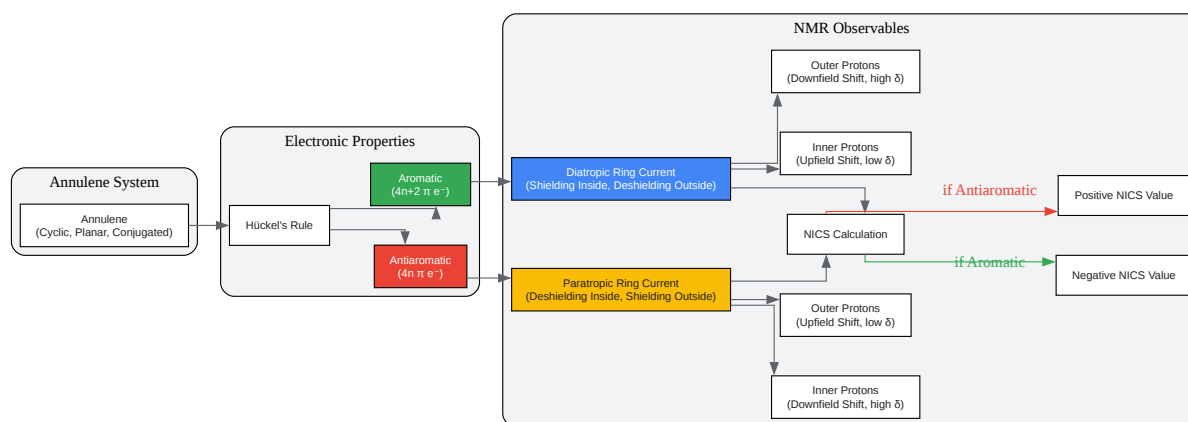
- Create a Gaussian input file with the NMR keyword. The Gauge-Independent Atomic Orbital (GIAO) method is the default and recommended for NMR calculations.

Example Gaussian Input File for Benzene NICS(0) Calculation:

- Extracting NICS Values:
 - After the calculation is complete, open the output file and search for "Magnetic shielding tensor (ppm)".
 - Locate the shielding values for the ghost atom (Bq). The isotropic shielding value is the NICS value.
 - Crucially, the NICS value is the negative of the calculated isotropic shielding value. For example, if the isotropic shielding is +9.7 ppm, the NICS(0) value is -9.7 ppm, indicating aromaticity.

Visualizations

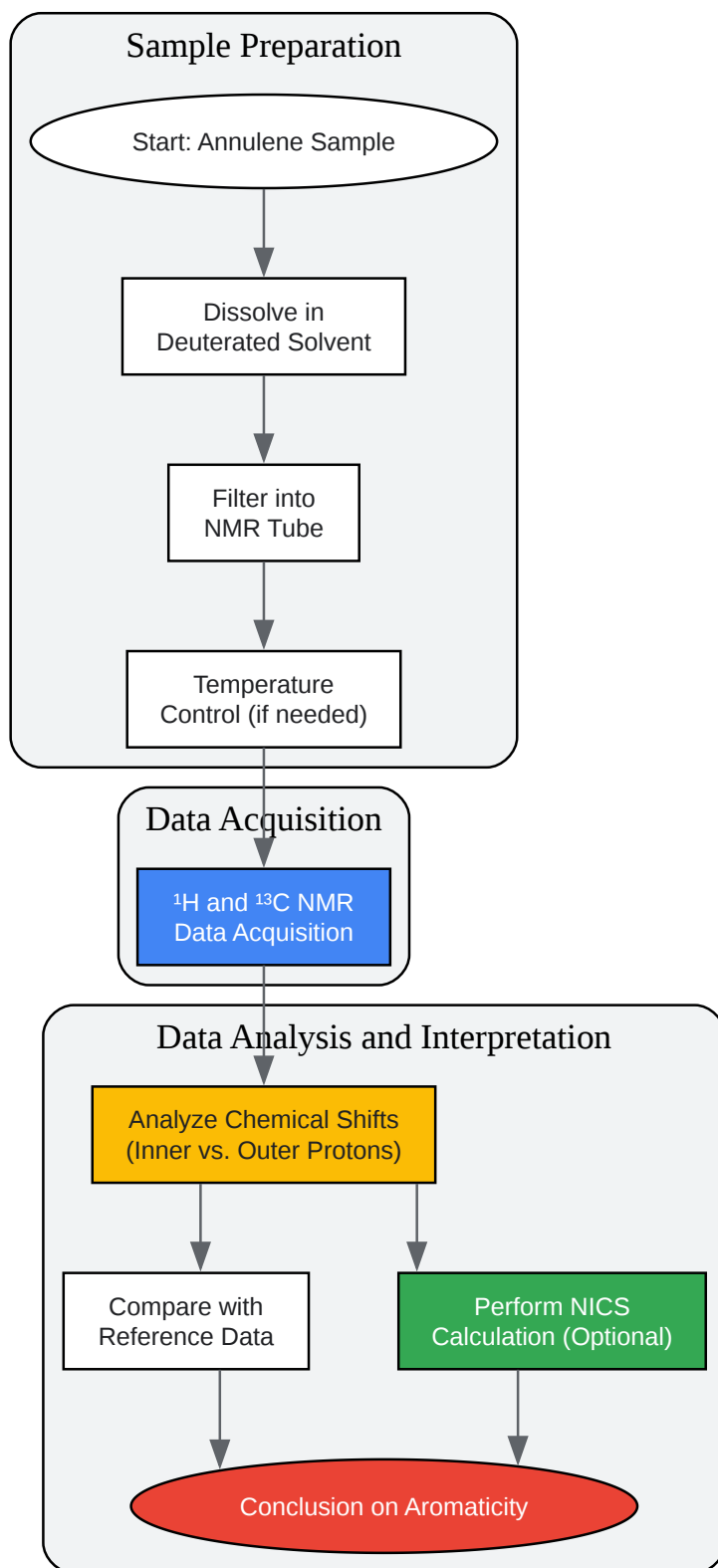
Logical Relationship between Aromaticity and NMR Observables



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Caption: Logical flow from annulene properties to NMR observables for aromaticity determination.

Experimental Workflow for Annulene Aromaticity Determination



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Caption: Experimental workflow for determining annulene aromaticity using NMR spectroscopy.

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